

Solubility characteristics of Amantadine-d15 in various solvents

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Solubility Characteristics of Amantadine-d15: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Amantadine-d15**, a deuterated isotopologue of Amantadine. While specific solubility data for **Amantadine-d15** is not extensively published, the physicochemical properties of deuterated compounds are generally considered to be very similar to their non-deuterated counterparts. Therefore, this document will leverage the available solubility data for Amantadine and its hydrochloride salt as a close proxy for **Amantadine-d15**. This information is crucial for researchers and professionals involved in the formulation, analytical method development, and pharmacokinetic studies of this compound.

Core Solubility Data

The solubility of a compound is a critical parameter that influences its bioavailability, formulation strategies, and potential routes of administration. The following tables summarize the known solubility of Amantadine and Amantadine Hydrochloride in various solvents. This data provides a foundational understanding for working with **Amantadine-d15**.

Table 1: Solubility of Amantadine



Solvent	Solubility	Notes
Water	6290 mg/L[1]	Freely soluble[1]

Table 2: Solubility of Amantadine Hydrochloride

Solvent	Solubility	Notes
Water	Freely soluble[2][3]	A solution of 50 mg/ml in water can be prepared, potentially with heat. The resulting solution may be slightly hazy. [4]
Ethanol	Soluble[5]	Approximately 5 mg/ml.[5]
DMSO (Dimethyl Sulfoxide)	Soluble[5]	Approximately 50 mg/ml.[5]
Dimethyl Formamide	Soluble[5]	Approximately 2 mg/ml.[5]
Methanol	Freely soluble[2]	-
Chloroform	Soluble[3][6]	-
Formic Acid	Very soluble[2]	-
PBS (Phosphate-Buffered Saline), pH 7.2	Approx. 5 mg/ml[5]	Aqueous solutions are not recommended for storage for more than one day.[5]
Diethyl Ether	Practically insoluble[2]	-

Experimental Protocols for Solubility Determination

A precise understanding of a compound's solubility in various solvent systems is often required for specific research and development applications. The following outlines a general experimental protocol for determining the solubility of a compound like **Amantadine-d15**.

Objective: To determine the equilibrium solubility of **Amantadine-d15** in a specific solvent at a controlled temperature.



Materials:

- Amantadine-d15 (crystalline solid)
- Solvent of interest (e.g., water, ethanol, buffer solution)
- Calibrated analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other quantitative analytical technique like UV-Vis spectroscopy)
- · Volumetric flasks and pipettes

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of Amantadine-d15 to a series of vials.
 - Accurately dispense a known volume of the solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally.
- Phase Separation:



- After equilibration, remove the vials and allow them to stand for a short period to let undissolved solids settle.
- Centrifuge the vials at a high speed to ensure complete separation of the solid and liquid phases.

Sample Analysis:

- Carefully withdraw an aliquot of the clear supernatant from each vial, ensuring no solid particles are transferred.
- Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- Analyze the diluted sample using a validated HPLC method to determine the concentration of dissolved Amantadine-d15.

Data Interpretation:

 Calculate the solubility of Amantadine-d15 in the solvent at the specified temperature, typically expressed in mg/mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound.



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Caption: A generalized workflow for the experimental determination of solubility.



This guide provides a comprehensive starting point for understanding and working with the solubility of **Amantadine-d15**. For specific applications, it is always recommended to experimentally verify the solubility characteristics in the relevant solvent systems and conditions.

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